

# A Comprehensive Technical Guide to the Physicochemical Properties of 3,4-Dimethylbenzylamine

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## Compound of Interest

Compound Name: 3,4-Dimethylbenzylamine

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a detailed overview of the core physicochemical properties of **3,4-Dimethylbenzylamine**. The document is intended for researchers, scientists, and professionals in the field of drug development who require a thorough understanding of this compound's characteristics. All quantitative data is presented in structured tables for ease of comparison. Furthermore, this guide outlines detailed experimental protocols for the determination of key physicochemical parameters and includes a logical workflow diagram for these experimental procedures.

## Introduction

**3,4-Dimethylbenzylamine** is a substituted aromatic amine with the chemical formula  $C_9H_{13}N$ . Its structure consists of a benzylamine core with two methyl groups substituted at the 3 and 4 positions of the benzene ring. Understanding the physicochemical properties of this compound is fundamental for its application in various research and development settings, including its potential use as a building block in medicinal chemistry and materials science. This guide aims to provide a consolidated resource of its key physical and chemical characteristics.

## Physicochemical Properties

The following table summarizes the known physicochemical properties of **3,4-Dimethylbenzylamine**. It is important to note that while some data is available for the specific 3,4-isomer, other values are reported for the closely related isomer, N,N-dimethylbenzylamine, and are included here for comparative purposes.

Table 1: Summary of Physicochemical Data for **3,4-Dimethylbenzylamine** and Related Isomers

Property	Value	Source
Molecular Formula	C9H13N	[1]
Molecular Weight	135.21 g/mol	[1]
Physical Form	Liquid	
Boiling Point	226.6 ± 9.0 °C at 760 mmHg	
Density	1.0 ± 0.1 g/cm <sup>3</sup>	
Melting Point	Not available	
pKa	Not available for 3,4-isomer. (8.93 ± 0.01 for N,N-dimethylbenzylamine)	[2]
Water Solubility	Not available for 3,4-isomer. (8 g/L at 20 °C for N,N-dimethylbenzylamine)	[3]
Solubility in Organic Solvents	Soluble in ethanol and ether (for N,N-dimethylbenzylamine)	[4][5]

## Experimental Protocols

This section provides detailed methodologies for the experimental determination of the key physicochemical properties of **3,4-Dimethylbenzylamine**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Sample of **3,4-Dimethylbenzylamine**
- Heating oil

Procedure:

- A small amount of **3,4-Dimethylbenzylamine** is placed into the small test tube.
- The capillary tube is placed inside the test tube with the open end downwards.
- The test tube is attached to the thermometer and placed in the Thiele tube containing heating oil.
- The apparatus is heated gently. A stream of bubbles will be observed emerging from the capillary tube as the air expands and is expelled.
- Heating is continued until a continuous and rapid stream of bubbles is observed, indicating the liquid has reached its boiling point.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (a small glass flask of known volume)
- Analytical balance
- Water bath for temperature control
- Sample of **3,4-Dimethylbenzylamine**

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is filled with distilled water and placed in a water bath at a constant temperature (e.g., 25 °C) until thermal equilibrium is reached. The mass of the pycnometer filled with water is then measured.
- The pycnometer is emptied, dried, and then filled with **3,4-Dimethylbenzylamine**.
- The same temperature equilibration step is repeated, and the mass of the pycnometer filled with the sample is determined.
- The density of the sample is calculated using the following formula:  $\text{Density\_sample} = (\text{Mass\_sample} / \text{Mass\_water}) * \text{Density\_water}$

## Determination of pKa

The pKa is a measure of the acidity of a compound. For an amine, it refers to the pKa of its conjugate acid.

Apparatus:

- pH meter
- Burette

- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Solution of **3,4-Dimethylbenzylamine** of known concentration

Procedure (Potentiometric Titration):

- A known volume and concentration of the **3,4-Dimethylbenzylamine** solution is placed in a beaker with a magnetic stir bar.
- The pH electrode is calibrated and immersed in the solution.
- The initial pH of the amine solution is recorded.
- The standardized strong acid is added in small, known increments from the burette.
- After each addition, the solution is stirred, and the pH is recorded.
- A titration curve is generated by plotting the pH versus the volume of acid added.
- The equivalence point is determined from the inflection point of the curve. The pKa is the pH at the half-equivalence point.

## Determination of Solubility

Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature.

Apparatus:

- Vials with screw caps
- Analytical balance
- Shaking incubator or orbital shaker

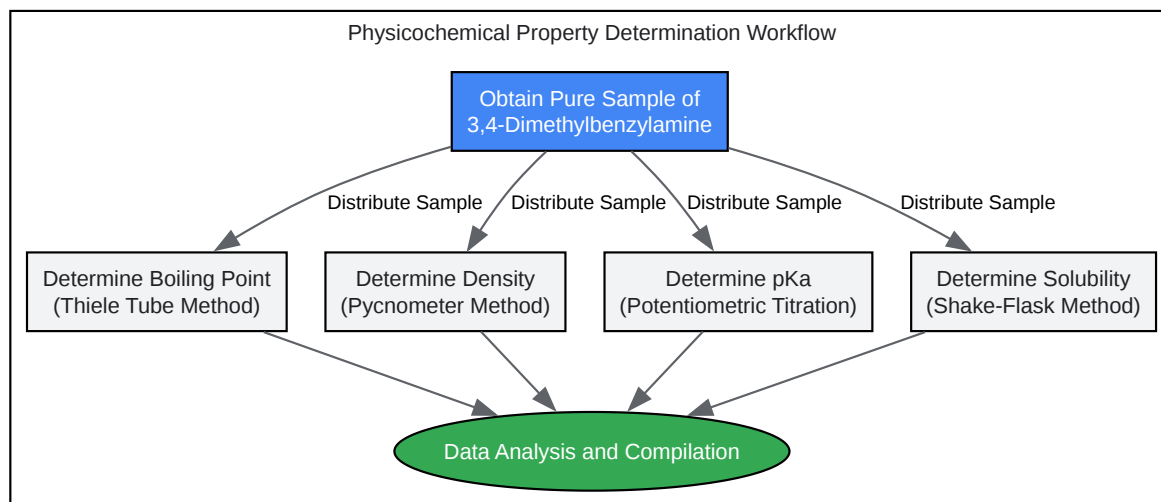
- Centrifuge
- Spectrophotometer or other suitable analytical instrument

Procedure (Shake-Flask Method):

- An excess amount of **3,4-Dimethylbenzylamine** is added to a known volume of the solvent (e.g., water, ethanol) in a vial.
- The vial is sealed and placed in a shaking incubator at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The resulting mixture is centrifuged to separate the undissolved solute from the saturated solution.
- A known volume of the clear supernatant is carefully removed and diluted appropriately.
- The concentration of **3,4-Dimethylbenzylamine** in the diluted solution is determined using a suitable analytical method, such as UV-Vis spectrophotometry, after establishing a calibration curve.
- The solubility is then calculated from the measured concentration and the dilution factor.

## Experimental Workflow

The following diagram illustrates a logical workflow for the determination of the physicochemical properties of **3,4-Dimethylbenzylamine**.



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Caption: Workflow for determining physicochemical properties.

## Conclusion

This technical guide has synthesized the available physicochemical data for **3,4-Dimethylbenzylamine** and provided standardized experimental protocols for their determination. While a complete experimental dataset for the 3,4-isomer is not yet available in the public domain, the provided methodologies offer a clear path for researchers to obtain this critical information. The structured presentation of data and workflows is intended to support the efficient and accurate characterization of this compound for its potential applications in scientific research and development.

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